

Technical Guide: Physicochemical Properties of 2-Iodo-5-methoxybenzaldehyde

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Compound of Interest

Compound Name: **2-Iodo-5-methoxybenzaldehyde**

Cat. No.: **B1310537**

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This technical guide provides an in-depth overview of the physical and chemical properties of **2-Iodo-5-methoxybenzaldehyde**, with a specific focus on its melting point and appearance. The information is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Physicochemical Data

The key quantitative physicochemical properties of **2-Iodo-5-methoxybenzaldehyde** are summarized in the table below for easy reference and comparison.

| Property | Value | Reference |
|-------------------|-----------------------------|---|
| CAS Number | 77287-58-2 | [1] [2] [3] |
| Molecular Formula | C8H7IO2 | [1] [2] [3] |
| Molecular Weight | 262.046 g/mol | [2] |
| Melting Point | 110°C to 115°C | [2] |
| Appearance | White to Yellow Solid | [2] |
| InChI Key | YHRFMOFYYPMQBE-UHFFFAOYSA-N | [2] |

Experimental Protocols

The determination of the melting point and the characterization of the appearance are fundamental experiments for the identification and quality control of chemical compounds. Standard methodologies for these procedures are detailed below.

Melting Point Determination

The melting point of **2-Iodo-5-methoxybenzaldehyde** is determined using the capillary method with a calibrated melting point apparatus.

Apparatus:

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle
- Calibrated thermometer

Procedure:

- Sample Preparation: A small amount of the crystalline **2-Iodo-5-methoxybenzaldehyde** is finely ground using a mortar and pestle to ensure a uniform particle size.
- Capillary Tube Packing: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently on a hard surface to pack the sample into the sealed end. This process is repeated until a column of 2-3 mm of tightly packed sample is achieved.
- Measurement: The packed capillary tube is placed in the heating block of the melting point apparatus. The temperature is ramped up quickly to about 10-15°C below the expected melting point (110°C).
- Observation: The heating rate is then reduced to 1-2°C per minute. The sample is observed closely through the magnifying lens.

- Data Recording: The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the entire sample becomes a clear liquid is recorded as the final melting point. The melting range is reported as the range between these two temperatures.

Characterization of Appearance

The appearance of a chemical compound is a qualitative assessment of its physical state, color, and form.

Apparatus:

- Spatula
- White viewing surface (e.g., a ceramic tile or a watch glass)
- Light source with consistent color temperature

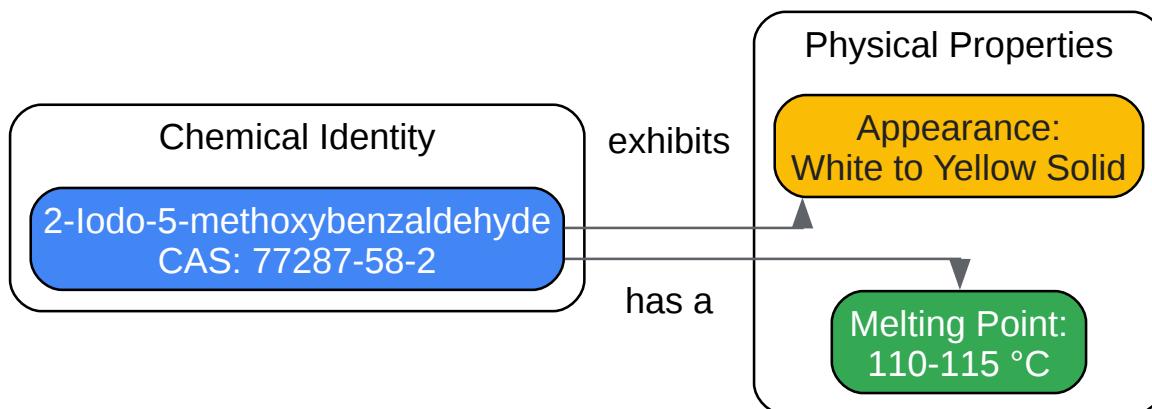
Procedure:

- Sample Preparation: A small, representative sample of **2-Iodo-5-methoxybenzaldehyde** is taken from the container using a clean spatula.
- Observation: The sample is placed on a white viewing surface to ensure accurate color perception.
- Illumination: The sample is observed under a consistent and bright light source.
- Description: The following characteristics are noted and recorded:
 - Physical State: e.g., solid, powder, crystalline.
 - Color: e.g., white, off-white, yellow.
 - Form: e.g., fine powder, crystalline needles, granules.

For **2-Iodo-5-methoxybenzaldehyde**, the expected appearance is a white to yellow solid.[\[2\]](#)

Logical Relationship Diagram

The following diagram illustrates the logical connection between the chemical identity of **2-Iodo-5-methoxybenzaldehyde** and its observable physical properties.



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Fig. 1: Relationship between chemical identity and physical properties.

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References

- 1. Page loading... [guidechem.com]
- 2. 2-Iodo-5-methoxybenzaldehyde, 96% | Fisher Scientific [fishersci.ca]
- 3. Benzaldehyde, 2-iodo-5-methoxy- | C8H7IO2 | CID 10858258 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 2-Iodo-5-methoxybenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1310537#2-iodo-5-methoxybenzaldehyde-melting-point-and-appearance]

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